A Technical Guide to the Spectroscopic Characterization of 1-Iodo-3-methoxycyclohexane

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Compound of Interest

Compound Name:	*1-Iodo-3-methoxycyclohexane*
CAS No.:	*1206678-29-6*
Cat. No.:	*B2679603*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the key spectroscopic data for **1-Iodo-3-methoxycyclohexane** ($C_7H_{13}IO$), a halogenated cyclic ether. A thorough understanding of its spectroscopic properties is critical for its identification, purity assessment, and application in synthetic chemistry and drug development. Given the absence of a complete, publicly available experimental dataset for this specific molecule, this guide synthesizes predicted data with established principles of spectroscopy and comparative data from analogous structures.

Molecular Structure and Conformational Analysis

1-Iodo-3-methoxycyclohexane is a disubstituted cyclohexane containing two stereocenters at the C1 and C3 positions. This gives rise to cis and trans diastereomers, each existing as a pair of enantiomers. The stereochemistry profoundly influences the molecule's three-dimensional shape and, consequently, its spectroscopic output, particularly in NMR.

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The cyclohexane ring predominantly adopts a chair conformation to minimize steric and torsional strain. Substituents can occupy either axial (perpendicular to the ring's plane) or equatorial (in the plane of the ring) positions.[1] For 1,3-disubstituted cyclohexanes, the relative stability of the conformers depends on the steric bulk of the substituents and the avoidance of unfavorable 1,3-diaxial interactions.[2]

- cis-**1-Iodo-3-methoxycyclohexane**: Can exist in two chair conformations: one with both iodo and methoxy groups in equatorial positions (diequatorial) and the other with both in axial positions (diaxial). The diequatorial conformer is significantly more stable as it avoids the severe steric strain of 1,3-diaxial interactions.

- trans-**1-Iodo-3-methoxycyclohexane**: In any chair conformation, one substituent must be axial while the other is equatorial (axial-equatorial or equatorial-axial). The two conformers are in equilibrium, with the conformation placing the bulkier group (iodine) in the equatorial position being slightly favored.

The following analysis will consider the spectra for the most stable conformer of each diastereomer.

Caption: 2D representation of cis (diequatorial) and trans (equatorial-axial) isomers.

Predicted Spectroscopic Data

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum provides information about the chemical environment and connectivity of hydrogen atoms. The chemical shifts are influenced by the electronegativity of nearby atoms (I and O) and the axial/equatorial position of the protons. Protons in axial positions are typically shielded (appear at a lower ppm) compared to their equatorial counterparts.

Key Predicted Resonances:

- H1 (proton on the carbon bearing iodine): This proton will be significantly deshielded due to the electronegativity of the iodine atom. Its chemical shift is expected to be in the range of 4.0 - 4.5 ppm. The multiplicity will be complex due to coupling with adjacent protons on C2 and C6. In the most stable cis isomer (diequatorial), H1 is axial and will exhibit large axial-axial couplings.

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- H3 (proton on the carbon bearing the methoxy group): This proton is deshielded by the electronegative oxygen atom and is expected to appear around 3.4 - 3.8 ppm. Similar to H1, its multiplicity will be complex.

- -OCH_3 (methoxy protons): This will appear as a sharp singlet, as these protons are equivalent and not coupled to any other protons. The expected chemical shift is around 3.3 - 3.5 ppm.[3]

- Cyclohexyl Protons (H2, H4, H5, H6): These protons will produce a complex, overlapping multiplet in the upfield region of the spectrum, typically between 1.2 and 2.5 ppm.[4]

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity
H1 (CHI)	4.0 - 4.5	Multiplet
H3 (CHO)	3.4 - 3.8	Multiplet
-OCH_3	3.3 - 3.5	Singlet (s)
Ring CH_2	1.2 - 2.5	Overlapping Multiplets

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts are influenced by the electronegativity of the attached substituents.

Key Predicted Resonances:

- C1 (carbon bearing iodine): The "heavy atom effect" of iodine causes a significant upfield shift for the carbon it is attached to. Therefore, C1 is expected to have a chemical shift in the range of 25 - 35 ppm. This is a highly characteristic feature.

- C3 (carbon bearing the methoxy group): This carbon is deshielded by the electronegative oxygen and will appear significantly downfield, predicted to be in the range of 75 - 85 ppm.[5]

- -OCH_3 (methoxy carbon): The carbon of the methoxy group is also deshielded by its attached oxygen and is expected in the range of 55 - 60 ppm.[3]

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- Cyclohexyl Carbons (C2, C4, C5, C6): These carbons will appear in the typical aliphatic region, between 20 and 40 ppm. Their exact shifts will depend on their proximity to the substituents. For instance, C2 and C4 will be slightly deshielded compared to C5 and C6.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C1 (CI)	25 - 35
C3 (CO)	75 - 85
-OCH_3	55 - 60
C2, C4, C5, C6	20 - 40

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

Key Predicted Absorption Bands:

- C-H (sp^3) stretching: Strong, sharp peaks are expected in the 2850-3000 cm^{-1} region, characteristic of the C-H bonds in the cyclohexane ring and the methoxy group.[6]
- C-O (ether) stretching: A strong, characteristic absorption band is expected in the 1070-1150 cm^{-1} region, corresponding to the C-O single bond stretch of the methoxy group.
- C-I stretching: A weak to medium intensity absorption is expected in the far-infrared region, typically between 500-600 cm^{-1}.[6] This peak can sometimes be difficult to observe with standard IR spectrophotometers.

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
C-H stretch (sp^3)	2850 - 3000	Strong
C-O stretch (ether)	1070 - 1150	Strong
C-I stretch	500 - 600	Weak-Medium

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **1-Iodo-3-methoxycyclohexane** (Molecular Weight: 240.08 g/mol), electron ionization (EI) would likely lead to the following key fragments.[7]

Key Predicted Fragments:

- Molecular Ion (M^+): A peak at m/z = 240 corresponding to the intact molecule. The intensity of this peak may be low due to the lability of the C-I bond.
- $[M - I]^+$: A very prominent peak at m/z = 113 (240 - 127). This fragment results from the loss of the iodine radical, which is a very favorable fragmentation pathway for iodoalkanes.
- $[M - OCH_3]^+$: A peak at m/z = 209 (240 - 31), resulting from the loss of a methoxy radical.
- $[M - I - CH_3OH]^+$: A peak at m/z = 81 (113 - 32), corresponding to the loss of methanol from the $[M - I]^+$ fragment. This represents the cyclohexenyl cation.
- I^+: A peak at m/z = 127, corresponding to the iodine cation, may also be observed.

m/z	Proposed Fragment Identity
240	$[C_7H_{13}IO]^+$ (Molecular Ion)
209	$[C_7H_{12}I]^+$
127	$[I]^+$
113	$[C_7H_{13}O]^+$
81	$[C_6H_9]^+$

Experimental Protocols

The following are generalized, best-practice protocols for acquiring the spectroscopic data discussed.

NMR Spectroscopy (^1H and ^{13}C)

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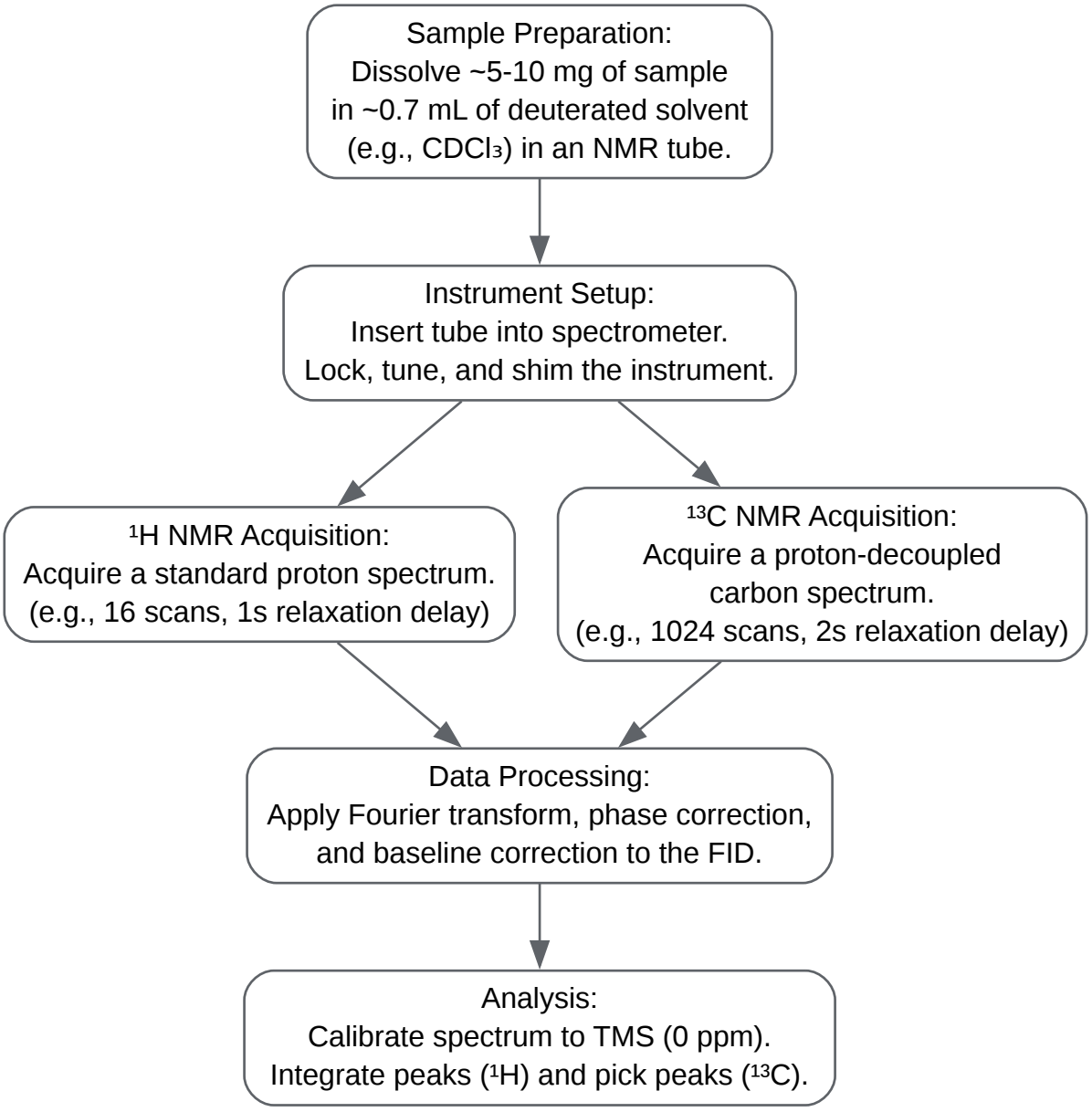

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Caption: Standard workflow for NMR data acquisition and analysis.

- Sample Preparation: Accurately weigh 5-10 mg of **1-Iodo-3-methoxycyclohexane** and dissolve it in approximately 0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).[5]

- Instrument Setup: Insert the NMR tube into the spectrometer. Perform standard instrument calibration procedures, including locking onto the deuterium signal of the solvent, tuning the

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probe to the correct frequencies for ^{1}H and ^{13}C, and shimming the magnetic field to achieve high homogeneity.

- Data Acquisition:
  - ^{1}H NMR: Acquire the spectrum using a standard pulse sequence. Typical parameters include a 45° or 90° pulse angle, a spectral width of ~16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds. A sufficient number of scans (e.g., 8-16) should be averaged to obtain a good signal-to-noise ratio.
  - ^{13}C NMR: Acquire a proton-decoupled spectrum. A larger spectral width (~240 ppm) is required. Due to the low natural abundance of ^{13}C, a larger number of scans (e.g., 512-2048) and a longer relaxation delay (2-10 seconds) are typically necessary.
- Data Processing: The raw data (Free Induction Decay, FID) is processed using a Fourier transform. The resulting spectrum is then phase-corrected and baseline-corrected.
- Analysis: The chemical shifts are referenced to the TMS signal at 0.00 ppm. For ^{1}H NMR, the peaks are integrated to determine the relative ratios of protons. For both spectra, the chemical shifts and coupling patterns are analyzed to assign the signals to the molecular structure.

IR Spectroscopy

- Sample Preparation: If the sample is a liquid, a neat spectrum can be obtained. Place a single drop of the neat liquid between two salt plates (e.g., NaCl or KBr). If the sample is a solid, prepare a KBr pellet by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- Background Spectrum: Acquire a background spectrum of the empty sample compartment (or the salt plates/KBr pellet alone) to subtract atmospheric and instrumental absorptions.
- Sample Spectrum: Place the prepared sample in the spectrometer and acquire the spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-400 cm^{-1}.[8]

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- Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (Electron Ionization)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or by injection into a gas chromatograph (GC-MS) for separation and introduction into the ion source.
- Ionization: The sample molecules are bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.
- Analysis: Identify the molecular ion peak to confirm the molecular weight. Analyze the fragmentation pattern to gain structural information, comparing observed fragments to predicted pathways.

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